

Physical and chemical properties of 7-Bromoisochroman-4-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *7-Bromoisochroman-4-one*

Cat. No.: *B062290*

[Get Quote](#)

An In-depth Technical Guide to 7-Bromoisochroman-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **7-Bromoisochroman-4-one**, a heterocyclic compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates available data on its structure, properties, and safe handling, presented in a structured format to support research and development activities.

Chemical Identity and Physical Properties

7-Bromoisochroman-4-one is a solid, pale yellow organic compound.^[1] It is identified by the Chemical Abstracts Service (CAS) number 168759-64-6.^{[2][3][4]} The compound should be stored at 2-8°C to ensure its stability.^[1]

Table 1: Physical and Chemical Properties of **7-Bromoisochroman-4-one**

Property	Value	Source(s)
CAS Number	168759-64-6	[2] [3] [4]
Molecular Formula	C ₉ H ₇ BrO ₂	[2]
Molecular Weight	227.06 g/mol	[2]
Appearance	Pale yellow solid	[1]
Boiling Point (Predicted)	348.7 °C at 760 mmHg	[1]
Density (Predicted)	1.621 g/cm ³	[1]
Storage Temperature	2-8°C	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **7-Bromoisochroman-4-one**.

While comprehensive, experimentally verified spectra with detailed peak assignments are not widely published in peer-reviewed literature, the following sections outline the expected spectral characteristics based on its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **7-Bromoisochroman-4-one** is expected to show distinct signals corresponding to the aromatic and aliphatic protons. The protons on the aromatic ring will appear in the downfield region, typically between 7.0 and 8.0 ppm, with splitting patterns determined by their coupling with neighboring protons. The methylene protons of the isochromanone ring will be observed in the upfield region.

¹³C NMR: The carbon NMR spectrum will display nine distinct signals corresponding to the nine carbon atoms in the molecule. The carbonyl carbon of the ketone group is expected to have the most downfield chemical shift, typically in the range of 180-200 ppm. The aromatic carbons will resonate between 110 and 160 ppm, while the aliphatic carbons of the heterocyclic ring will appear in the upfield region.

Infrared (IR) Spectroscopy

The IR spectrum of **7-Bromoisochroman-4-one** will be characterized by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration of the ketone, typically appearing around $1680\text{-}1700\text{ cm}^{-1}$. Other significant peaks will include C-H stretching vibrations for the aromatic and aliphatic protons, and C-O stretching vibrations from the ether linkage in the isochromanone ring.

Mass Spectrometry (MS)

The mass spectrum of **7-Bromoisochroman-4-one** will show a molecular ion peak (M^+) corresponding to its molecular weight. Due to the presence of a bromine atom, a characteristic isotopic pattern will be observed, with two peaks of nearly equal intensity separated by two mass units (M^+ and $M+2$), corresponding to the two major isotopes of bromine (^{79}Br and ^{81}Br). Fragmentation patterns would likely involve the loss of CO, Br, and cleavage of the heterocyclic ring.

Chemical Reactivity and Stability

7-Bromoisochroman-4-one is generally stable under standard laboratory conditions.^[5] However, it should be handled with care due to the presence of the bromine atom, which can be a hazardous substituent.^[5] The compound's reactivity is influenced by the ketone functional group and the bromine atom on the aromatic ring. The ketone can undergo typical reactions such as reduction to an alcohol or reactions with nucleophiles at the alpha-carbon. The bromine atom can participate in various cross-coupling reactions, making it a valuable intermediate for the synthesis of more complex molecules.^[5]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **7-Bromoisochroman-4-one** are not readily available. Commercial suppliers indicate its use as an intermediate in organic synthesis.^[1]

Safety and Handling

For research and development purposes, **7-Bromoisochroman-4-one** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.^[6] Avoid contact with skin and eyes and prevent

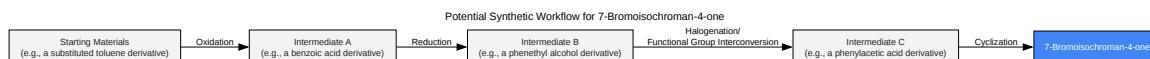
the formation of dust and aerosols.^[6] Store the compound in a tightly closed container in a dry and cool place.^[6]

Biological Activity

There is currently no specific information available in the public domain regarding the biological activity or signaling pathways of **7-Bromoisochroman-4-one**. However, the isochromanone scaffold is a structural motif found in various biologically active natural products and synthetic compounds, suggesting that this compound could serve as a valuable starting material for the development of new therapeutic agents.

Logical Workflow for Synthesis

While a specific protocol for **7-Bromoisochroman-4-one** is not detailed in the available literature, a plausible synthetic route can be conceptualized based on general organic chemistry principles for the formation of related isochromanone structures. The following diagram illustrates a logical workflow for its potential synthesis.



[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the synthesis of **7-Bromoisochroman-4-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. chemscene.com [chemscene.com]
- 3. 2abiotech.net [2abiotech.net]
- 4. 168759-64-6|7-Bromoisochroman-4-one|BLD Pharm [bldpharm.com]
- 5. CAS 168759-64-6: 7-BROMO-4-ISOCHROMANONE | CymitQuimica [cymitquimica.com]
- 6. 7-BROMO-4-ISOCHROMANONE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of 7-Bromoisochroman-4-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062290#physical-and-chemical-properties-of-7-bromoisochroman-4-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com